

# Safe handling and storage procedures for 3- Phenylpropylamine

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## Compound of Interest

Compound Name: *3-Phenylpropylamine*

Cat. No.: *B116678*

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## Application Notes and Protocols for 3- Phenylpropylamine

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **3-Phenylpropylamine**, a compound utilized in the synthesis of various pharmaceuticals.<sup>[1]</sup> Adherence to these guidelines is critical to ensure personnel safety and maintain the integrity of the chemical.

## Chemical Identification and Properties

| Property          | Value  |
|-------------------|--|
| CAS Number        | 2038-57-5  |
| Molecular Formula | C9H13N <sup>[2]</sup>  |
| Molecular Weight  | 135.21 g/mol   |
| Appearance        | Colorless to light yellow clear liquid <sup>[2][3]</sup>                       |
| Boiling Point     | 221 °C (lit.)  |
| Density           | 0.951 g/mL at 25 °C (lit.)   |
| Flash Point       | 91 °C (195.8 °F) - closed cup <sup>[2]</sup>                                   |
| Solubility        | Soluble in chloroform and ethyl acetate. Not miscible in water. <sup>[1]</sup> |

## Hazard Identification and Safety Precautions

**3-Phenylpropylamine** is a combustible liquid that can cause severe skin burns and eye damage.<sup>[1][2][4]</sup> It may also cause respiratory irritation.<sup>[4]</sup>

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles and a face shield.
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) and protective clothing are mandatory to prevent skin contact.<sup>[5][6]</sup>
- Respiratory Protection: Use in a well-ventilated area or under a chemical fume hood.<sup>[7]</sup> If ventilation is inadequate, a NIOSH-approved respirator with appropriate cartridges should be used.<sup>[2][6]</sup>

## Safe Handling Procedures

- Always handle **3-Phenylpropylamine** in a well-ventilated area, preferably within a chemical fume hood.<sup>[5][7]</sup>
- Avoid direct contact with skin, eyes, and clothing.<sup>[5]</sup>

- Do not breathe vapors or mist.[[7](#)]
- Keep away from heat, sparks, and open flames as it is a combustible liquid.[[4](#)][[5](#)]
- Use non-sparking tools and take precautionary measures against static discharge.[[4](#)][[8](#)]
- Wash hands thoroughly after handling.[[5](#)]

## Storage Procedures

- Store in a cool, dry, and well-ventilated area away from incompatible materials.[[5](#)][[8](#)]
- Keep containers tightly closed to prevent exposure to air and moisture.[[2](#)][[5](#)]
- **3-Phenylpropylamine** is air-sensitive; store under an inert gas such as argon or nitrogen.[[1](#)][[4](#)]
- Incompatible substances to avoid include strong oxidizing agents, acids, acid chlorides, acid anhydrides, and carbon dioxide.[[1](#)][[5](#)]

## Emergency Procedures

### First Aid Measures:

- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[[2](#)][[5](#)][[7](#)]
- In case of skin contact: Immediately remove contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.[[2](#)][[5](#)][[7](#)]
- If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[[2](#)][[5](#)][[7](#)]
- If swallowed: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[[2](#)][[5](#)][[7](#)]

### Spill and Leak Procedures:

- Evacuate personnel from the spill area.
- Remove all sources of ignition.[5]
- Ventilate the area.
- Wear appropriate personal protective equipment.
- Contain the spill using an inert absorbent material such as sand, earth, or vermiculite.[5] Do not use combustible materials like sawdust.[5]
- Collect the absorbed material into a suitable, closed container for disposal.[8]
- Dispose of the waste in accordance with local, state, and federal regulations.[7]

## Experimental Protocols

### Protocol 1: General Use in a Reaction

This protocol outlines the safe use of **3-Phenylpropylamine** as a reagent in a chemical synthesis.

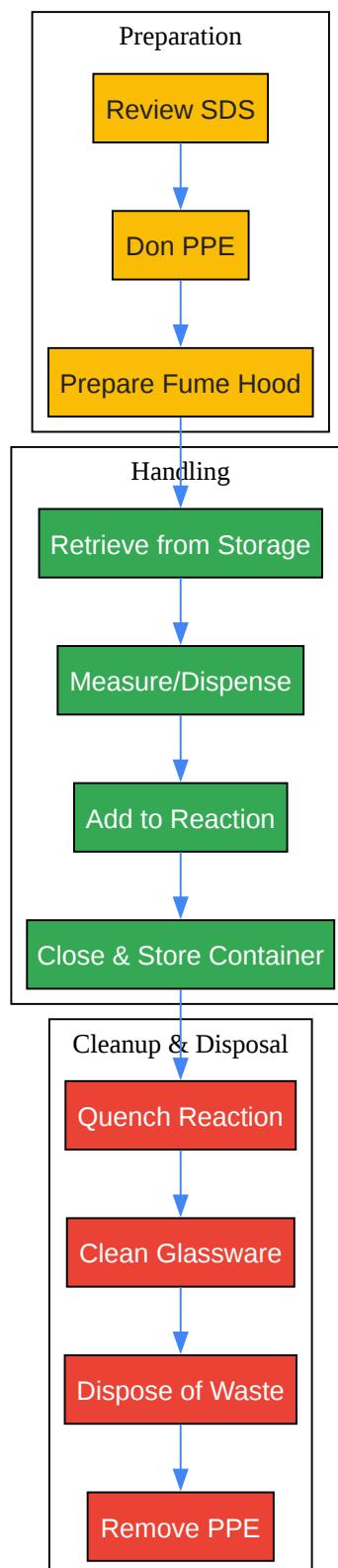
#### Materials:

- **3-Phenylpropylamine**
- Reaction vessel
- Syringe and needle (if handling under inert atmosphere)
- Stir plate and stir bar
- Appropriate solvents and other reagents
- Personal Protective Equipment (PPE)

#### Procedure:

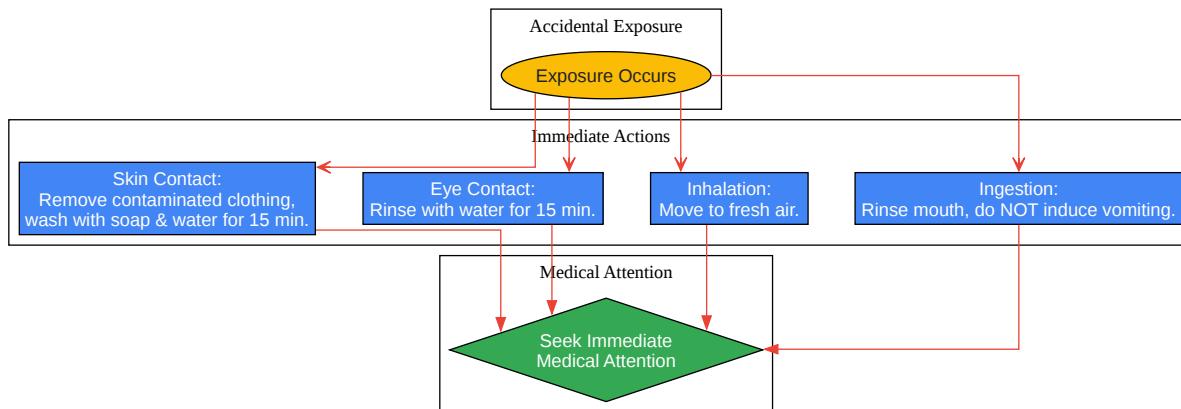
- Ensure the work area is clean and free of clutter. Set up the reaction apparatus inside a certified chemical fume hood.
- Don the required PPE: lab coat, chemical safety goggles, face shield, and chemical-resistant gloves.
- If the reaction is air-sensitive, ensure the glassware is oven-dried and the system is properly set up for an inert atmosphere (e.g., nitrogen or argon).
- Carefully measure the required amount of **3-Phenylpropylamine** in a graduated cylinder or by weight. If transferring a small volume, use a calibrated syringe.
- Slowly add the **3-Phenylpropylamine** to the reaction vessel. Be mindful of any potential exothermic reactions.
- Once the addition is complete, securely close the **3-Phenylpropylamine** container and return it to its designated storage location.
- Proceed with the reaction as per the specific experimental procedure.
- Upon completion of the reaction, quench the reaction mixture safely according to the established protocol.
- Clean all glassware that came into contact with **3-Phenylpropylamine** with an appropriate solvent, followed by soap and water. Dispose of the cleaning solvents as hazardous waste.

## Visualizations



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Caption: Workflow for the safe handling of **3-Phenylpropylamine**.



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Caption: Emergency response protocol for accidental exposure.

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